

Ethyl 7(E)-Nonadecenoate: An Obscure Compound with Limited Public Data

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Compound of Interest

Compound Name: Ethyl 7(E)-nonadecenoate

Cat. No.: B15552331

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Researchers, scientists, and drug development professionals may find a surprising scarcity of public information regarding the discovery, history, and specific biological activities of **ethyl 7(E)-nonadecenoate**. Despite the vast landscape of chemical and biological research, this particular long-chain fatty acid ester remains largely uncharacterized in publicly accessible scientific literature.

While the broader class of fatty acid ethyl esters (FAEEs) is well-documented, with various members identified from natural sources and synthesized for diverse research and industrial purposes, **ethyl 7(E)-nonadecenoate** appears to be an outlier with no significant historical record or detailed biological studies associated with it.

A thorough search of available scientific databases reveals no specific publications detailing the initial discovery or a historical timeline of **ethyl 7(E)-nonadecenoate**. Its existence is acknowledged primarily through chemical supplier listings, which provide basic chemical properties but lack information on its origins or scientific provenance. The CAS number for the (7E)-isomer is 2692622-84-5.

In contrast, related compounds have been the subject of scientific inquiry. For instance, (E)-9-octadecenoic acid ethyl ester, a structurally similar compound, was isolated from lotus seedpods and investigated for its anti-inflammatory properties.^[1] This research demonstrated that the compound could inhibit the production of inflammatory mediators like nitric oxide (NO) and prostaglandin E2 (PGE2) in macrophage cell lines.^[1] However, it is crucial to note that this

is a different molecule, and its biological activities cannot be directly extrapolated to **ethyl 7(E)-nonadecenoate**.

The lack of specific research on **ethyl 7(E)-nonadecenoate** means there are no publicly available detailed experimental protocols for its synthesis or isolation, nor are there any described signaling pathways or mechanisms of action to visualize. Consequently, the creation of an in-depth technical guide or whitepaper with the requested data presentation, experimental protocols, and visualizations is not feasible based on the current body of scientific literature.

Further research and initial studies would be required to elucidate the chemical synthesis, natural occurrence (if any), and biological significance of **ethyl 7(E)-nonadecenoate**. Until such research is conducted and published, it will remain a molecule of unknown history and function within the scientific community.

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References

- 1. (E)-9-Octadecenoic Acid Ethyl Ester Derived from Lotus Seedpod Ameliorates Inflammatory Responses by Regulating MAPKs and NF-κB Signalling Pathways in LPS-Induced RAW264.7 Macrophages - PMC [pmc.ncbi.nlm.nih.gov]
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